

What is the chemical structure of 5-Carboxy Imazapyr

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Compound of Interest

Compound Name: 5-Carboxy Imazapyr

Cat. No.: B1155145

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An In-depth Technical Guide to Imazapyr

Disclaimer: The initial query for "**5-Carboxy Imazapyr**" points to a distinct, though less documented, chemical entity, described as an impurity of a related herbicide, Imazethapyr.[1] This guide will focus on the extensively studied and commercially significant parent compound, Imazapyr, as its chemical properties and biological activities are well-established and more relevant to the requested in-depth analysis for researchers.

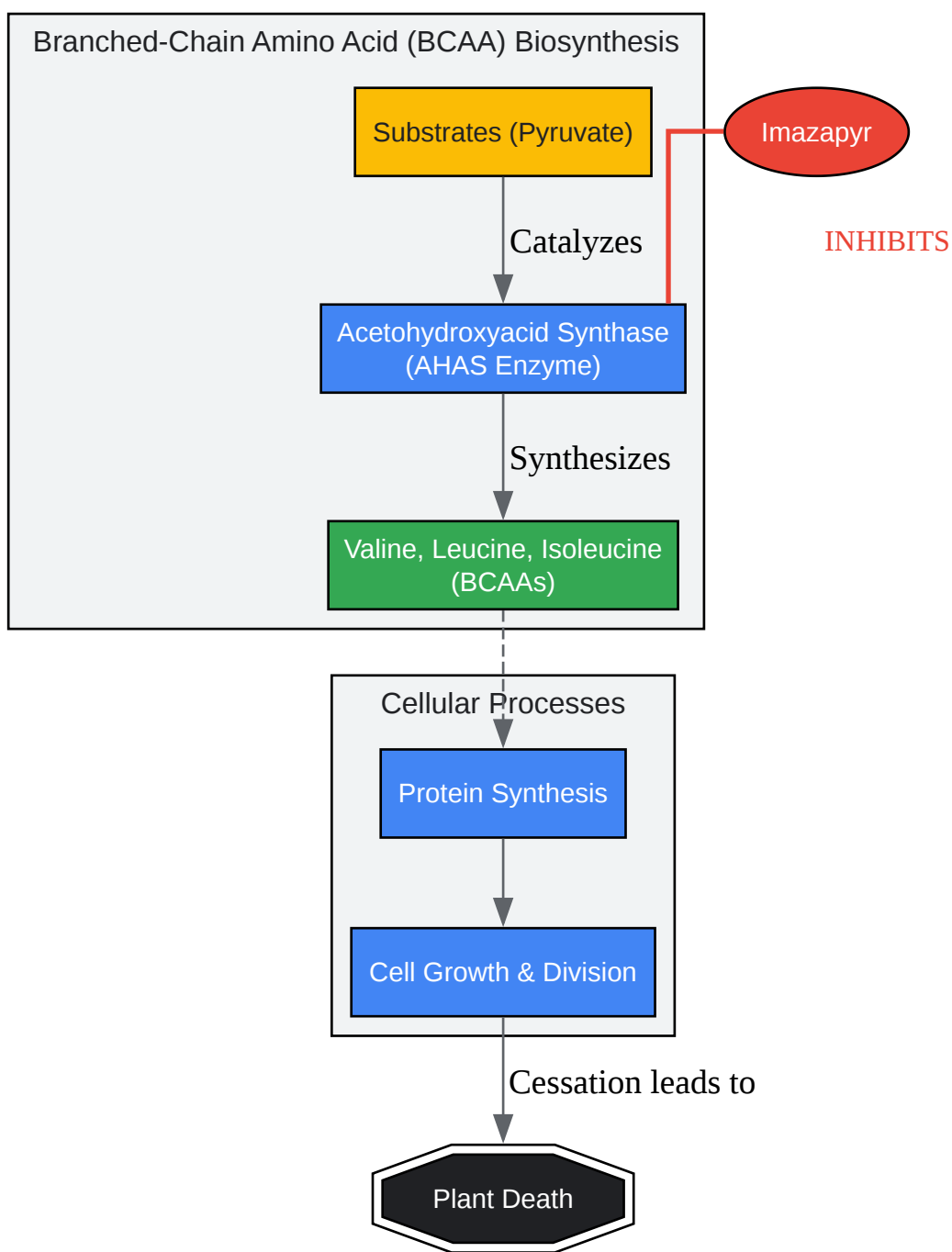
Chemical Identity and Physicochemical Properties

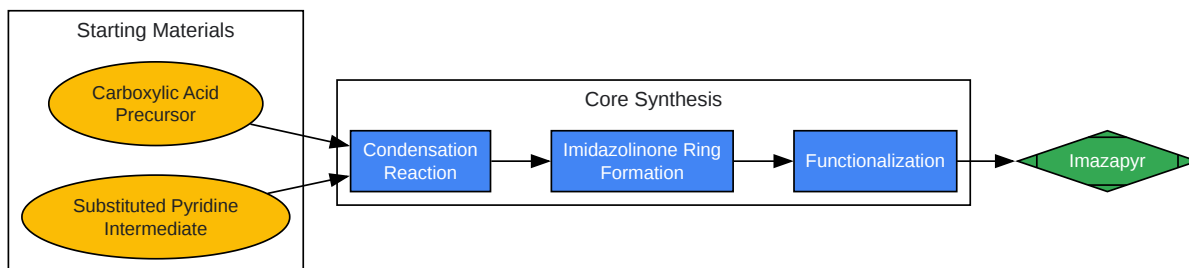
Imazapyr is a non-selective, systemic herbicide belonging to the imidazolinone family.[2] It is widely used for the control of a broad spectrum of weeds, including annual and perennial grasses, broadleaf herbs, and woody species.[3] Its IUPAC name is (RS)-2-(4-Methyl-5-oxo-4-propan-2-yl-1H-imidazol-2-yl)pyridine-3-carboxylic acid.[4] The commercial product is a racemic mixture of its R- and S-enantiomers.[5]

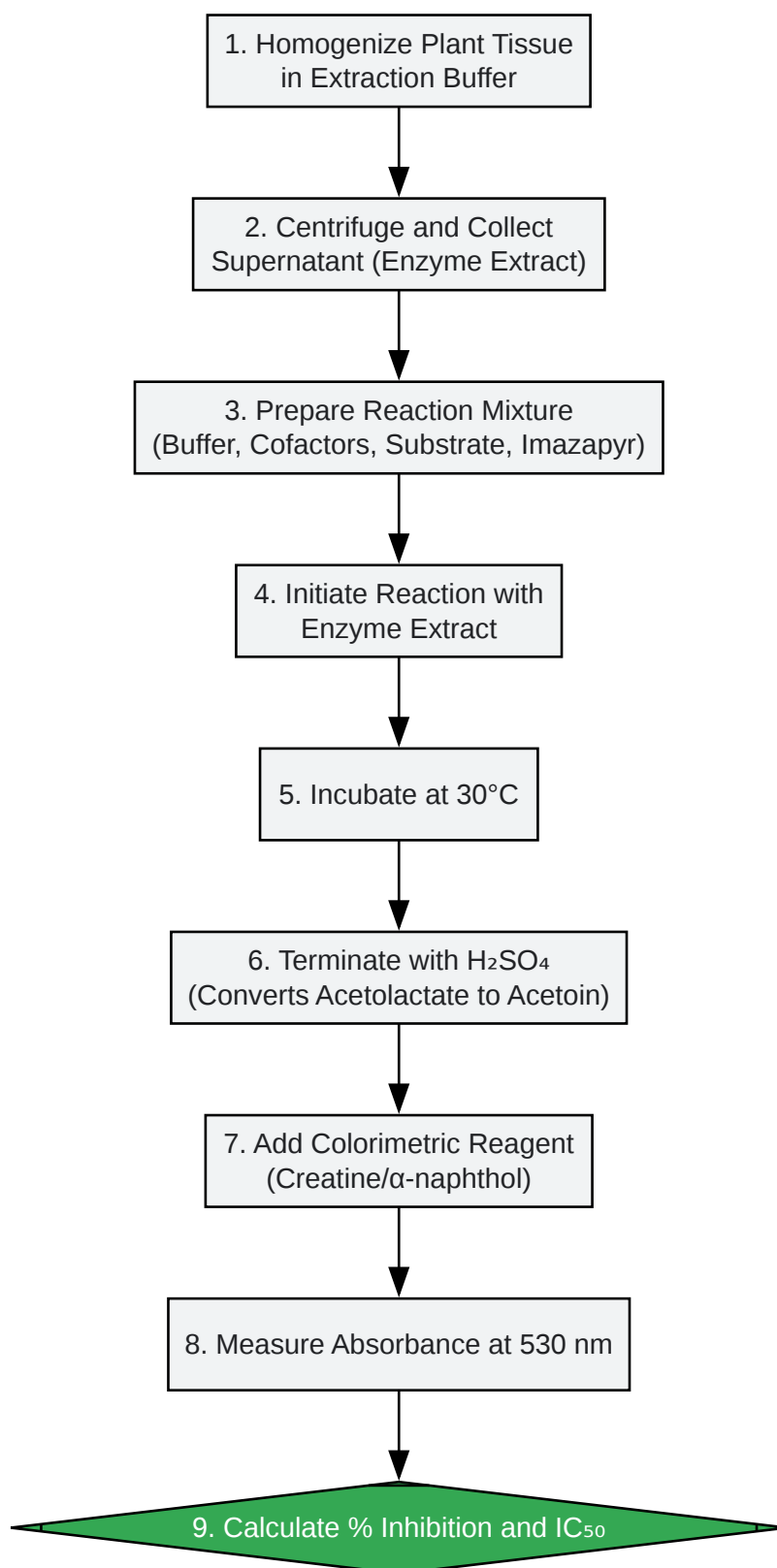
Property	Value	Reference
IUPAC Name	2-[(RS)-4-isopropyl-4-methyl-5-oxo-2-imidazolin-2-yl]nicotinic acid	[5][6]
CAS Number	81334-34-1	[3][4]
Molecular Formula	C ₁₃ H ₁₅ N ₃ O ₃	[4][5]
Molar Mass	261.28 g/mol	[3][4]
Melting Point	169-171 °C	[4]
Water Solubility	13.47 g/L (at 25 °C)	[4]
Vapor Pressure	9.0 x 10 ⁻¹¹ mm Hg	[3]
Stability	Stable in aqueous media at pH 5-9 in the dark. Decomposes in sunlight.	[3]

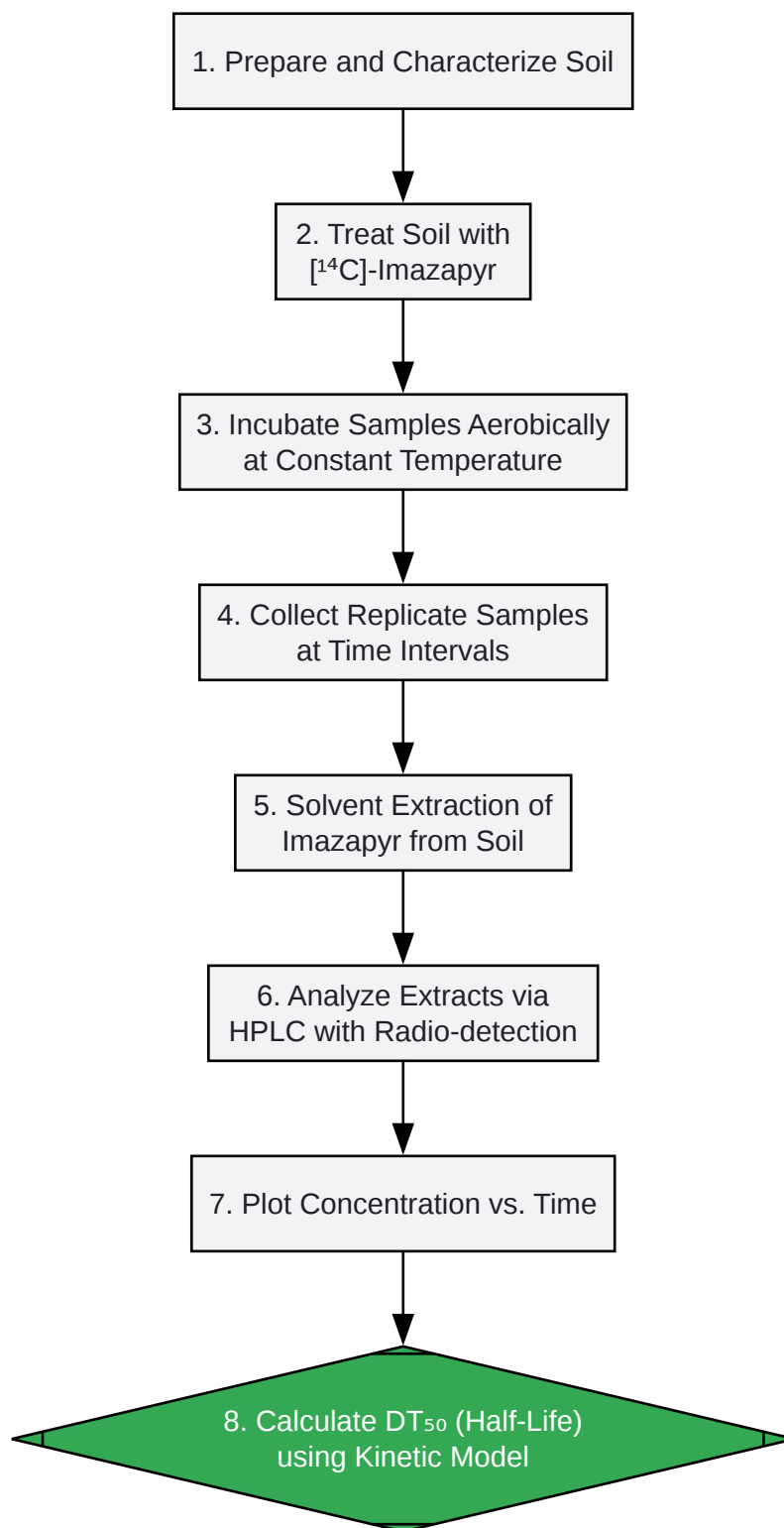
Mechanism of Action

Imazapyr's herbicidal activity stems from its inhibition of the plant-specific enzyme acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS).[5][7] This enzyme is pivotal in the biosynthesis pathway of the branched-chain amino acids: valine, leucine, and isoleucine.[7] By blocking AHAS, Imazapyr depletes the plant's supply of these essential amino acids, which in turn halts protein synthesis and cell growth, ultimately leading to plant death.[3][7] This mechanism is highly specific to plants and microorganisms, contributing to its low direct toxicity in mammals.









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